Technical Monograph: 1-Chloroethyl Phenyl Carbonate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*1-Chloroethyl phenyl carbonate*
CAS No.:	*50972-20-8*
Cat. No.:	*B138751*

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Identity, Synthesis, and Application in Prodrug Design

Critical Identification & Nomenclature Alert

Warning: Registry Discrepancy Detected Before proceeding with experimental workflows, researchers must resolve a common registry error found in commercial databases regarding this compound.

- Target Compound: **1-Chloroethyl phenyl carbonate**[1][2]
- Correct CAS Registry Number:50972-20-8[2]
- Erroneous CAS Association: The CAS number 50624-94-7 (often incorrectly queried) actually corresponds to tert-Butyl ethyl oxalate (Ethanedioic acid, 1-(1,1-dimethylethyl) 2-ethyl ester).[3] Using the wrong CAS will result in the acquisition of an aliphatic oxalate ester, which is chemically inert to the carbonate chemistry described herein.

Chemical Identity (Correct Target)

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Property	Specification
IUPAC Name	Phenyl (1-chloroethyl) carbonate
Systematic Name	Carbonic acid, 1-chloroethyl phenyl ester
CAS Number	50972-20-8
Molecular Formula	$C_9H_9ClO_3$
Molecular Weight	200.62 g/mol
SMILES	CC(Cl)OC(=O)Oc1ccccc1
Physical State	Colorless to pale yellow liquid (or low-melting solid)
Boiling Point	~67-68 °C (at 0.15 Torr)

Strategic Utility in Drug Development[4]

1-Chloroethyl phenyl carbonate (CEPC) serves as a specialized bifunctional linker reagent in the synthesis of prodrugs. It bridges the stability gap between highly reactive chloroformates and inert esters.

The "Double Ester" Concept

CEPC is primarily utilized to introduce the 1-chloroethyl carbonate moiety. This moiety is critical for designing "double ester" or carbonate-ester prodrugs (e.g., similar to the cilexetil or proxetil moieties used in candesartan or cefpodoxime).

Mechanism of Action:

- Derivatization: CEPC reacts with a nucleophile (typically a secondary amine or a carboxylate) to form a carbamate or carbonate linkage.
- In Vivo Activation: Upon administration, ubiquitous esterases hydrolyze the terminal ester/carbonate bond.
- Spontaneous Decomposition: The resulting 1-hydroxyethyl intermediate is unstable and spontaneously eliminates acetaldehyde to release the active parent drug.

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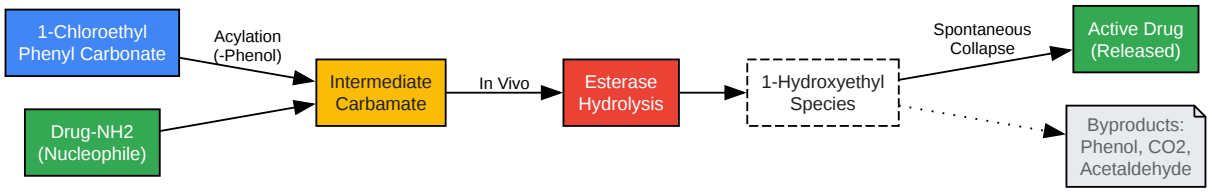

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Figure 1: Mechanism of prodrug activation using the 1-chloroethyl carbonate linker system.

Synthesis of the Reagent (Experimental Protocol)

While 1-chloroethyl chloroformate is commercially available, it is corrosive and susceptible to hydrolysis. Converting it to the phenyl carbonate (CEPC) creates a more stable, weighable "activated ester" equivalent that can be stored and used with higher stoichiometric precision.

Reaction Scheme

Phenol + 1-Chloroethyl chloroformate → **1-Chloroethyl phenyl carbonate** + HCl

Detailed Methodology

Reagents:

- Phenol (1.0 eq)
- 1-Chloroethyl chloroformate (1.05 eq) [CAS: 50893-53-3]
- Triethylamine (TEA) (1.1 eq) or Pyridine
- Solvent: Dichloromethane (DCM) (Anhydrous)

Protocol:

- Setup: Flame-dry a 250 mL three-necked round-bottom flask equipped with a magnetic stir bar, a pressure-equalizing addition funnel, and a nitrogen inlet.

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- Solvation: Charge the flask with Phenol (10 mmol) and anhydrous DCM (50 mL). Cool the solution to 0°C using an ice/water bath.
- Base Addition: Add Triethylamine (11 mmol) dropwise. The solution may remain clear or become slightly cloudy depending on concentration.
- Acylation (Critical Step): Dilute 1-Chloroethyl chloroformate (10.5 mmol) in 10 mL of DCM. Add this solution dropwise via the addition funnel over 20 minutes, maintaining the internal temperature below 5°C. Note: The reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature (20-25°C) and stir for 4 hours. Monitor consumption of phenol by TLC (Hexane/EtOAc 4:1).
- Workup:
  - Quench with cold water (30 mL).
  - Separate the organic layer.
  - Wash the organic layer sequentially with 1M HCl (to remove excess amine), saturated $NaHCO_3$ (to remove unreacted phenol), and brine.
  - Dry over anhydrous $MgSO_4$ and filter.
- Purification: Concentrate the filtrate under reduced pressure. The crude oil can be purified via vacuum distillation (bp ~67°C @ 0.15 Torr) or flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes) if high purity is required.

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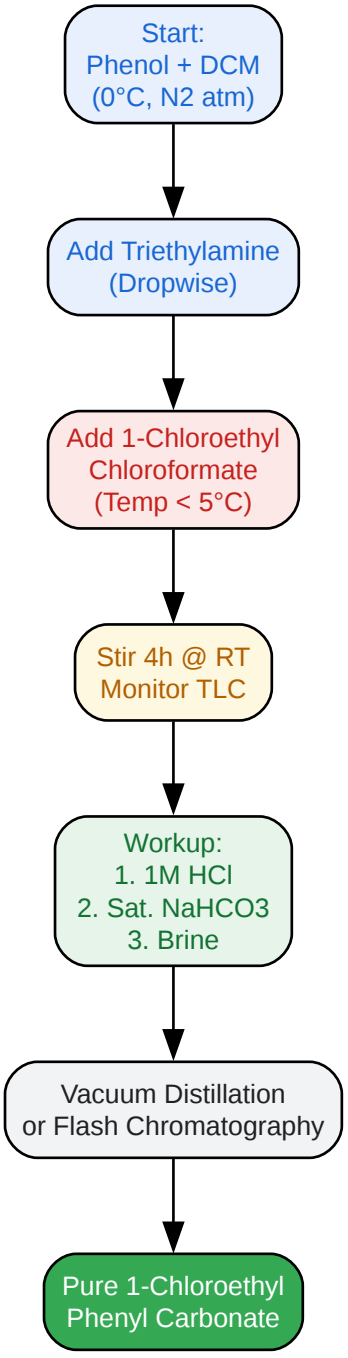

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Figure 2: Step-by-step synthesis workflow for **1-Chloroethyl phenyl carbonate**.

Application Protocol: Carbamate Linker Synthesis

This protocol demonstrates the use of CEPC to protect a secondary amine, forming a carbamate prodrug precursor.

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Scenario: Derivatization of a secondary amine drug (Drug-NH-R).

- Dissolution: Dissolve the amine substrate (1.0 eq) in anhydrous THF or DCM.
- Activation: Add a non-nucleophilic base (e.g., Diisopropylethylamine, DIPEA, 1.2 eq).
- Reagent Addition: Add **1-Chloroethyl phenyl carbonate** (1.1 eq) at Room Temperature.
  - Mechanistic Insight: The phenoxide is a good leaving group (

    ~10), allowing the amine to attack the carbonyl carbon. The 1-chloroethyl group remains intact.
- Completion: Stir for 12-18 hours. The formation of phenol as a byproduct confirms the reaction progress.
- Isolation: Wash with 1M NaOH (rapidly) to remove the phenol byproduct, then standard organic workup.

Resulting Structure:Drug-N(R)-C(=O)-O-CH(Cl)CH3 This intermediate can be further reacted with carboxylate salts (e.g., R'-COOAg) to displace the chloride, forming the final acyloxyalkyl carbamate prodrug.

Safety & Handling

- Hazards: CEPC is an alkylating agent and a lachrymator. It can cause severe skin and eye irritation.
- Moisture Sensitivity: While more stable than chloroformates, it will slowly hydrolyze in moist air to release phenol, acetaldehyde, and CO_2. Store under inert gas (Argon/Nitrogen) at 2-8°C.
- Byproducts: The synthesis generates HCl (neutralized by base) and the application generates Phenol. Phenol is toxic and corrosive; ensure proper waste disposal of aqueous washings.

References

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- Registry Verification: National Center for Biotechnology Information. (2025).[3] PubChem Compound Summary for CAS 50972-20-8, Phenyl 1-chloroethyl carbonate. Retrieved from [Link]

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